

A Technical Guide to the Physicochemical Properties of 1-Iodoheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodoheptane

Cat. No.: B1294452

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling and melting points of **1-iodoheptane**, a key intermediate in various organic syntheses. This document outlines its fundamental physicochemical properties, details the experimental methodologies for their determination, and presents a logical framework for understanding these characteristics in the context of haloalkanes.

Physicochemical Data of 1-Iodoheptane

1-Iodoheptane is a colorless to light-brown liquid at room temperature.^[1] It is characterized by the following quantitative physical properties:

Property	Value
Melting Point	-48 °C ^{[1][2][3][4][5][6][7]}
Boiling Point	204 °C ^{[1][2][3][6][7]}
Boiling Point at Reduced Pressure	91 °C at 2.27 kPa ^[1]
Density	1.379 g/mL at 25 °C ^{[1][6][7]}
Refractive Index	n _{20/D} 1.490 ^{[1][6][7]}

Experimental Protocols for Determination of Melting and Boiling Points

Precise determination of the melting and boiling points of **1-iodoheptane** is crucial for its identification, purity assessment, and application in synthetic chemistry. The following are detailed methodologies for these key experiments.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this occurs over a narrow temperature range. Impurities typically cause a depression and broadening of the melting point range.^[8]

Methodology: Capillary Method

A common and accurate method for determining the melting point of organic compounds is the capillary method, often utilizing a melting point apparatus.

- **Sample Preparation:** A small amount of solid **1-iodoheptane** (previously frozen) is finely powdered. The open end of a capillary tube is pressed into the powder, and the tube is inverted and tapped gently to pack the solid into the sealed end.^[8]
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the last crystal melts is recorded as the end of the range. For pure **1-iodoheptane**, a sharp melting point is expected.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[9] This property is highly dependent on atmospheric pressure.^[9]

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

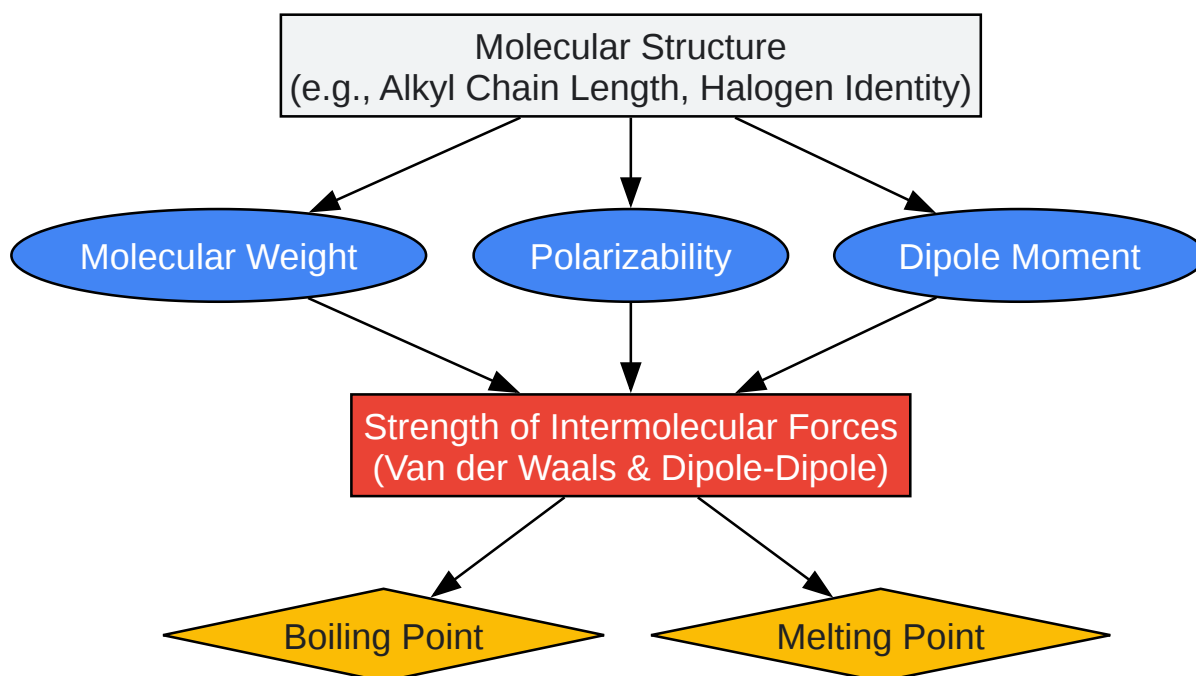
This method is suitable for small sample volumes.^[10]

- **Sample Preparation:** A small volume (a few milliliters) of **1-iodoheptane** is placed in a small test tube or fusion tube.^[10]
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. This assembly is then immersed in a heating bath, such as a Thiele tube containing mineral oil.^[10]
- **Heating and Observation:** The heating bath is gently heated. As the boiling point is approached, a stream of bubbles will emerge from the open end of the inverted capillary tube.^[10] Heating is continued until a steady stream of bubbles is observed.
- **Data Recording:** The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[10]

Theoretical Framework: Intermolecular Forces and Physical Properties

The boiling and melting points of haloalkanes are primarily governed by the strength of their intermolecular forces.^[11] For non-polar to moderately polar molecules like **1-iodoheptane**, van der Waals forces (specifically London dispersion forces) and dipole-dipole interactions are the most significant.^[12] The boiling points of haloalkanes are generally higher than those of alkanes with the same number of carbon atoms due to their greater molecular weight and polarity.^[13]

The following diagram illustrates the relationship between the structural features of haloalkanes and their resulting physical properties.



[Click to download full resolution via product page](#)

Caption: Factors influencing the boiling and melting points of haloalkanes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 1-Iodoheptane(4282-40-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. 1-iodoheptane [stenutz.eu]
- 5. nbinno.com [nbinno.com]
- 6. 1-碘庚烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 1-Iodoheptane | 4282-40-0 [chemicalbook.com]

- 8. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. CK12-Foundation [flexbooks.ck12.org]
- 12. embibe.com [embibe.com]
- 13. testbook.com [testbook.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 1-Iodoheptane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294452#boiling-point-and-melting-point-of-1-iodoheptane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com